

Technical Guide: Physical Properties and Applications of 3-Acetopropanol-d4

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Compound of Interest

Compound Name: 3-Acetopropanol-d4

Cat. No.: B565004

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Acetopropanol-d4**. It also outlines general experimental protocols for the determination of key physical characteristics and illustrates a common research application for deuterated compounds in drug metabolism and pharmacokinetic studies.

Core Physical Properties

Quantitative data for the physical properties of **3-Acetopropanol-d4** are not readily available in published literature. However, data for its non-deuterated analogue, 3-Acetopropanol, can provide a useful approximation. It is important to note that deuteration can slightly alter physical properties such as density and boiling point.^[1] The available data for both compounds are summarized below for comparison.

Property	3-Acetopropanol-d4	3-Acetopropanol (non-deuterated)
CAS Number	1215544-11-8	1071-73-4
Molecular Formula	C5H6D4O2	C5H10O2
Molecular Weight	106.16 g/mol	102.13 g/mol
Appearance	Brown Oil	Clear colorless liquid
Density	No data available	1.007 g/mL at 25 °C
Boiling Point	No data available	144-145 °C at 100 mmHg
Melting Point	No data available	No data available
Solubility	Chloroform, Dichloromethane, Methanol	No data available

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **3-Acetopropanol-d4** have not been specifically published. However, standard methodologies for liquids can be applied.

Determination of Density

The density of liquid **3-Acetopropanol-d4** can be determined using a pycnometer or a digital density meter.

1. Pycnometer Method:

- Objective: To determine the mass of a precise volume of the liquid.
- Procedure:
 - Clean and dry a pycnometer of a known volume.
 - Weigh the empty pycnometer.

- Fill the pycnometer with **3-Acetopropanol-d4**, ensuring no air bubbles are present.
- Thermostat the filled pycnometer to a specific temperature (e.g., 25 °C).
- Remove any excess liquid from the capillary opening.
- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

2. Digital Density Meter Method:

- Objective: To measure the density based on the oscillation frequency of a U-tube filled with the sample.
- Procedure:
 - Calibrate the instrument with a standard of known density (e.g., dry air and distilled water).
 - Inject the **3-Acetopropanol-d4** sample into the oscillating U-tube.
 - Allow the temperature to stabilize.
 - The instrument will measure the oscillation frequency and automatically calculate and display the density.

Determination of Boiling Point

The boiling point of liquid **3-Acetopropanol-d4** can be determined using the capillary method.

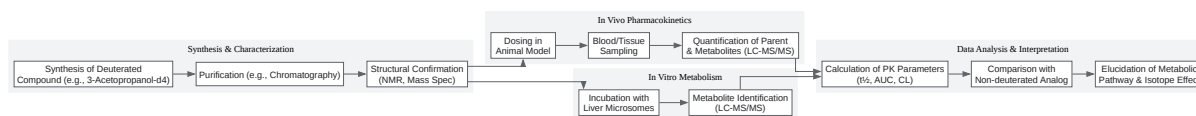
- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Procedure:
 - Place a small amount of **3-Acetopropanol-d4** into a small test tube.
 - Invert a capillary tube (sealed at one end) and place it into the test tube with the sample.

- Attach the test tube to a thermometer.
- Heat the apparatus slowly in a heating bath (e.g., oil bath).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Application in Drug Metabolism and Pharmacokinetic (DMPK) Studies

Deuterated compounds like **3-Acetopropanol-d4** are valuable tools in drug discovery and development, particularly in DMPK studies. The primary advantage of using a deuterated compound is the kinetic isotope effect, where the C-D bond is stronger than the C-H bond, leading to a slower rate of metabolism at the site of deuteration. This property allows researchers to investigate metabolic pathways and improve the pharmacokinetic profiles of drugs.

Below is a diagram illustrating a general workflow for the use of a deuterated compound in a DMPK study.



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References

- 1. Alcohol - Boiling Point, Solubility, Flammability | Britannica [britannica.com]
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